

Addressing crop phytotoxicity issues with Carbetamide application

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Compound of Interest

Compound Name: Carbetamide

Cat. No.: B1668348

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Carbetamide Application Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address crop phytotoxicity issues associated with **Carbetamide** application during experiments.

Troubleshooting Guides

This section provides a question-and-answer format to troubleshoot specific issues you may encounter.

Q1: My crops are showing stunted growth and yellowing after **Carbetamide** application. What is happening?

A1: These are common symptoms of **Carbetamide** phytotoxicity. **Carbetamide** is a Group 23 herbicide that acts as a mitosis inhibitor.^{[1][2]} It is primarily absorbed by the roots and disrupts microtubule polymerization, which is essential for cell division and plant growth.^{[1][2]} This interference leads to stunted shoot and root development. The yellowing, or chlorosis, often appears first in the growing points and spreads throughout the plant as its health declines.^[2] Severely affected plants may also exhibit pruned roots and ultimately die within a few weeks of germination.

Q2: I applied **Carbetamide** according to the recommended rate, but I'm still observing phytotoxicity. What factors could be contributing to this?

A2: Several factors can influence **Carbetamide**'s phytotoxicity, even at recommended application rates:

- **Application Timing:** The timing of application is crucial. Applying **Carbetamide** post-sowing but pre-emergent (PSPE) has been observed to cause more crop vigor reduction compared to application incorporated by sowing (IBS).
- **Environmental Conditions:** Cold and wet conditions, or conversely, periods of drought, can increase the risk of phytotoxicity. Heavy rainfall shortly after application can move the herbicide into the crop's root zone, increasing uptake and potential for injury.
- **Soil Type:** Lighter, sandy soils with low organic matter may have less capacity to bind the herbicide, making it more available for plant uptake and increasing the risk of phytotoxicity.
- **Crop Variety:** Different cultivars of the same crop can exhibit varying levels of tolerance to herbicides. Some canola varieties, for instance, have shown sensitivity to certain herbicides.
- **Tank Mixes:** While tank-mixing with other herbicides can broaden the weed control spectrum, it's essential to ensure compatibility. Tank-mixing **Carbetamide** with incompatible products could potentially increase crop stress and phytotoxicity. It is advised not to tank mix **carbetamide** with propyzamide.

Q3: Can I reverse the symptoms of **Carbetamide** phytotoxicity?

A3: Unfortunately, once phytotoxicity symptoms are visible, they are generally not reversible. The primary focus should be on preventing further damage and supporting the crop's recovery, if possible. For mildly affected plants, providing optimal growing conditions (adequate water and nutrients) may help them overcome the stress. However, in cases of severe damage, the crop may not recover.

Q4: How can I prevent **Carbetamide** phytotoxicity in my future experiments?

A4: To minimize the risk of phytotoxicity, consider the following preventative measures:

- **Strict Adherence to Application Rates:** Always use the recommended application rate for your specific crop and soil type.
- **Optimal Application Timing:** Preferentially apply **Carbetamide** as an incorporated by sowing (IBS) treatment, as this has been shown to be safer than post-sowing pre-emergent (PSPE) applications.
- **Consider Environmental Conditions:** Avoid applying **Carbetamide** when heavy rainfall is forecasted. Be cautious when applying to very light or sandy soils.
- **Crop Rotation:** To prevent the buildup of soil microbes that accelerate the breakdown of **carbetamide**, it is recommended to apply it to a field no more than once every four years. Rotate with herbicides having different modes of action.
- **Conduct a Bioassay:** Before applying **Carbetamide** to a new crop variety or in a new soil type, it is advisable to conduct a small-scale bioassay to assess its phytotoxicity.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Carbetamide**?

A1: **Carbetamide** is a carbamate herbicide belonging to Group 23. Its primary mode of action is the inhibition of mitosis (cell division) by disrupting the polymerization of microtubules. Microtubules are essential components of the cytoskeleton involved in cell division, cell wall formation, and overall plant growth. By interfering with microtubule dynamics, **Carbetamide** effectively halts the growth of susceptible plants, particularly at the root tips.

Q2: What are the typical symptoms of **Carbetamide** phytotoxicity?

A2: The most common symptoms of **Carbetamide** phytotoxicity include:

- Stunted plant growth
- Severe root pruning
- Chlorosis (yellowing), starting from the growing points
- Delayed or failed emergence of seedlings

- In severe cases, plant death within a few weeks of germination

Q3: Are there any known synergistic or antagonistic effects when tank-mixing **Carbetamide** with other herbicides?

A3: Tank-mixing **Carbetamide** with other compatible herbicides is a common practice to broaden the weed control spectrum. However, it is crucial to follow label recommendations for tank mixes. For instance, it is advised to avoid tank-mixing **carbetamide** with propyzamide, as it may not improve weed control and could increase environmental risks. Always conduct a jar test to check for physical compatibility before mixing in the spray tank.

Q4: What is the persistence of **Carbetamide** in the soil, and what are the implications for crop rotation?

A4: **Carbetamide** is degraded in the soil primarily by microbial activity. Its persistence can be influenced by soil moisture, temperature, and microbial populations. The half-life (DT50) of **carbetamide** in soil can be significantly reduced with repeated applications, a phenomenon known as enhanced biodegradation. To manage this and prevent carry-over damage to subsequent sensitive crops, a crop rotation strategy is recommended. It is advised to only apply **carbetamide** to a field once every four years.

Data Presentation

Table 1: Recommended Application Rates of **Carbetamide** for Different Pulse Crops

Crop	Soil Texture	Application Rate (kg/ha)
Faba beans, Lentils, Vetch	Light	1.1 - 1.7
	Medium to Heavy	1.7 - 2.3
Field peas, Chickpeas	Light	1.1 - 1.5
	Medium to Heavy	1.5 - 1.9
Lupins	Light	1.1 - 1.3
	Medium to Heavy	1.3 - 1.7
Broad beans	All	1.1 - 1.7

Source: Adapted from ADAMA Ultro® 900 WG herbicide label information.

Table 2: Crop Safety of **Carbetamide** on Canola Varieties

Canola Variety	Application Rate (g ai/ha)	Application Timing	Observed Phytotoxicity
Hyola 404RR	1500, 2100	Incorporated by Sowing (IBS)	Negligible
Hyola 559TT	1500, 2100	Incorporated by Sowing (IBS)	Negligible
ATR Bonito	1500, 2100	Incorporated by Sowing (IBS)	Negligible
Hyola 525RT	1500, 2100	Incorporated by Sowing (IBS)	Negligible
All tested varieties	4200	Incorporated by Sowing (IBS)	Reduction in crop vigor, impacted yield

Source: Adapted from patent information.

Experimental Protocols

Protocol 1: Greenhouse Bioassay for Assessing **Carbetamide** Phytotoxicity

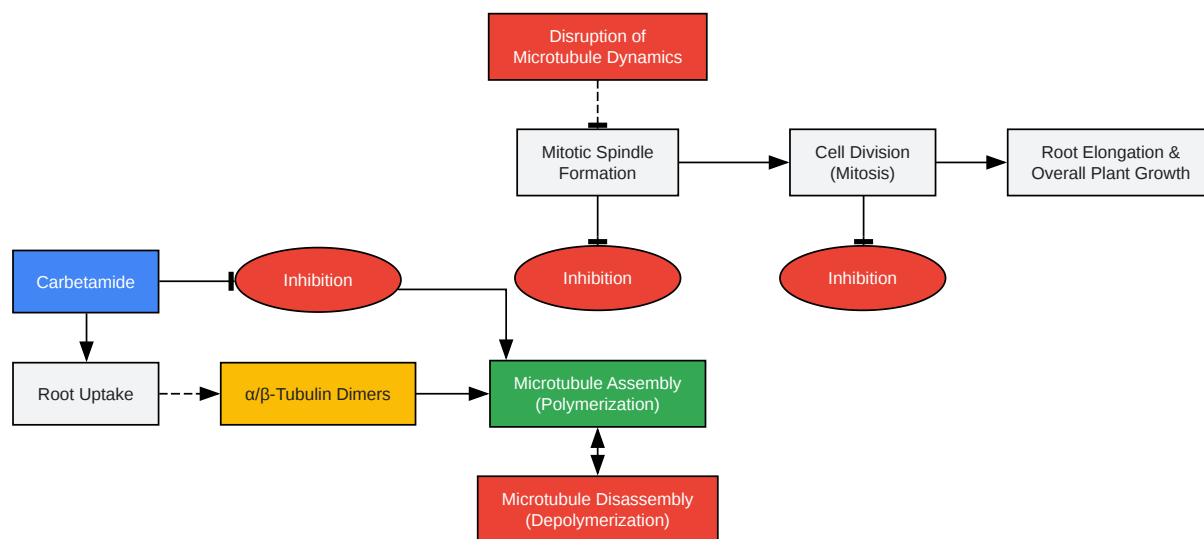
Objective: To determine the phytotoxicity of different concentrations of **Carbetamide** on a specific crop variety under controlled greenhouse conditions.

Methodology:

- Pot Preparation: Fill 10 cm diameter pots with a standardized sandy loam soil mix.
- Herbicide Application:
 - Prepare a stock solution of **Carbetamide**.

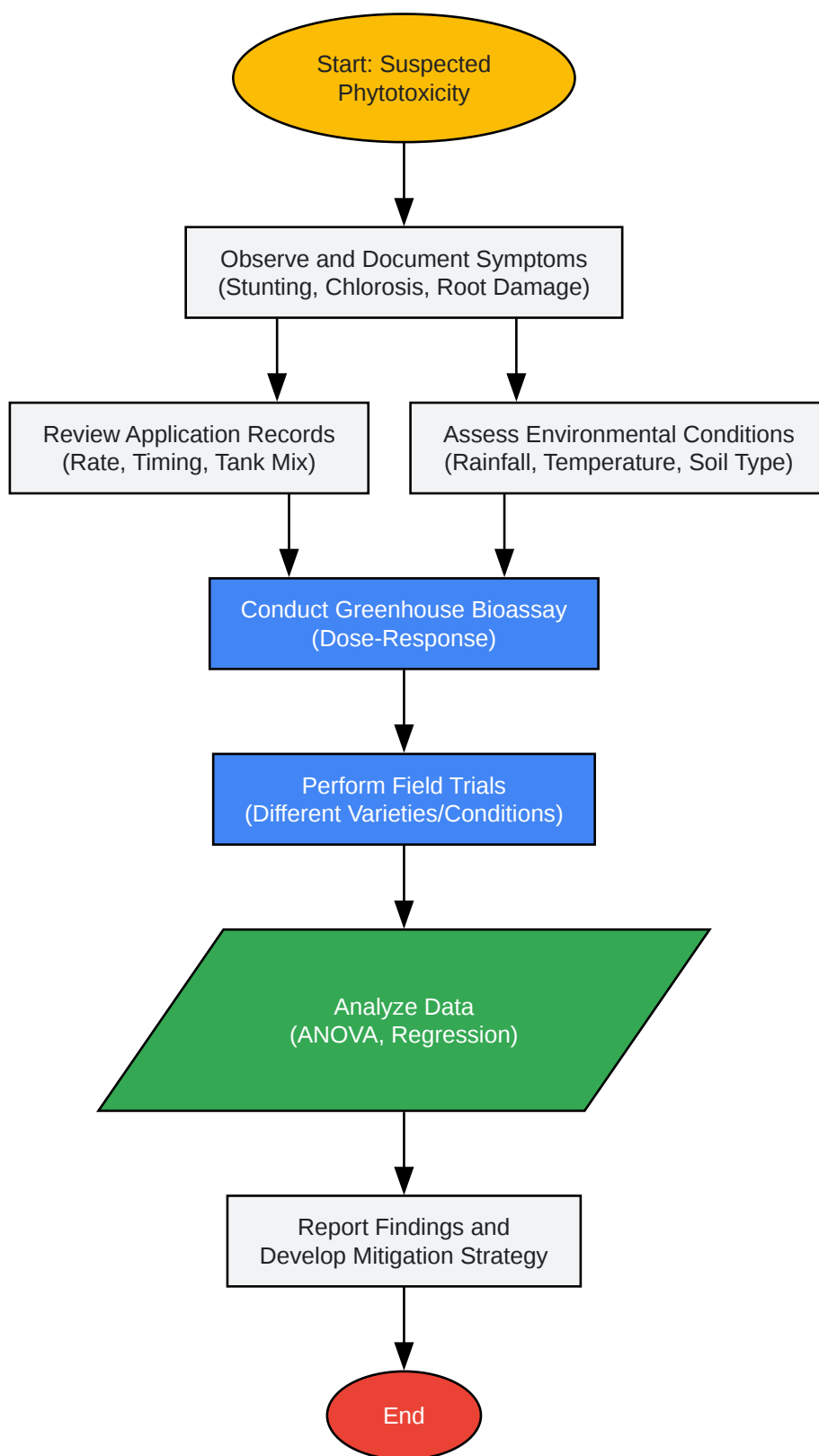
- Create a dilution series to achieve the desired application rates (e.g., 0x, 0.5x, 1x, 2x, and 4x the recommended field rate).
- Apply the herbicide solutions evenly to the soil surface of the pots. Incorporate the herbicide into the top 2 cm of soil for IBS simulation.
- Sowing: Sow 5 seeds of the test crop variety per pot at a depth of 2 cm.
- Experimental Design: Arrange the pots in a completely randomized design with 4-5 replications per treatment.
- Growth Conditions: Maintain the pots in a greenhouse with controlled temperature (e.g., 20-25°C day / 15-18°C night) and a 16-hour photoperiod. Water the pots as needed to maintain adequate soil moisture.
- Data Collection:
 - Record emergence counts daily.
 - At 14 and 28 days after sowing (DAS), visually assess phytotoxicity using a 0-100% scale (0 = no injury, 100 = plant death).
 - At 28 DAS, harvest the above-ground biomass, dry it in an oven at 70°C for 48 hours, and record the dry weight.
 - Carefully wash the roots and measure the length of the longest root.
- Data Analysis: Analyze the data using ANOVA to determine the effect of different **Carbetamide** concentrations on emergence, phytotoxicity rating, biomass, and root length.

Visualizations



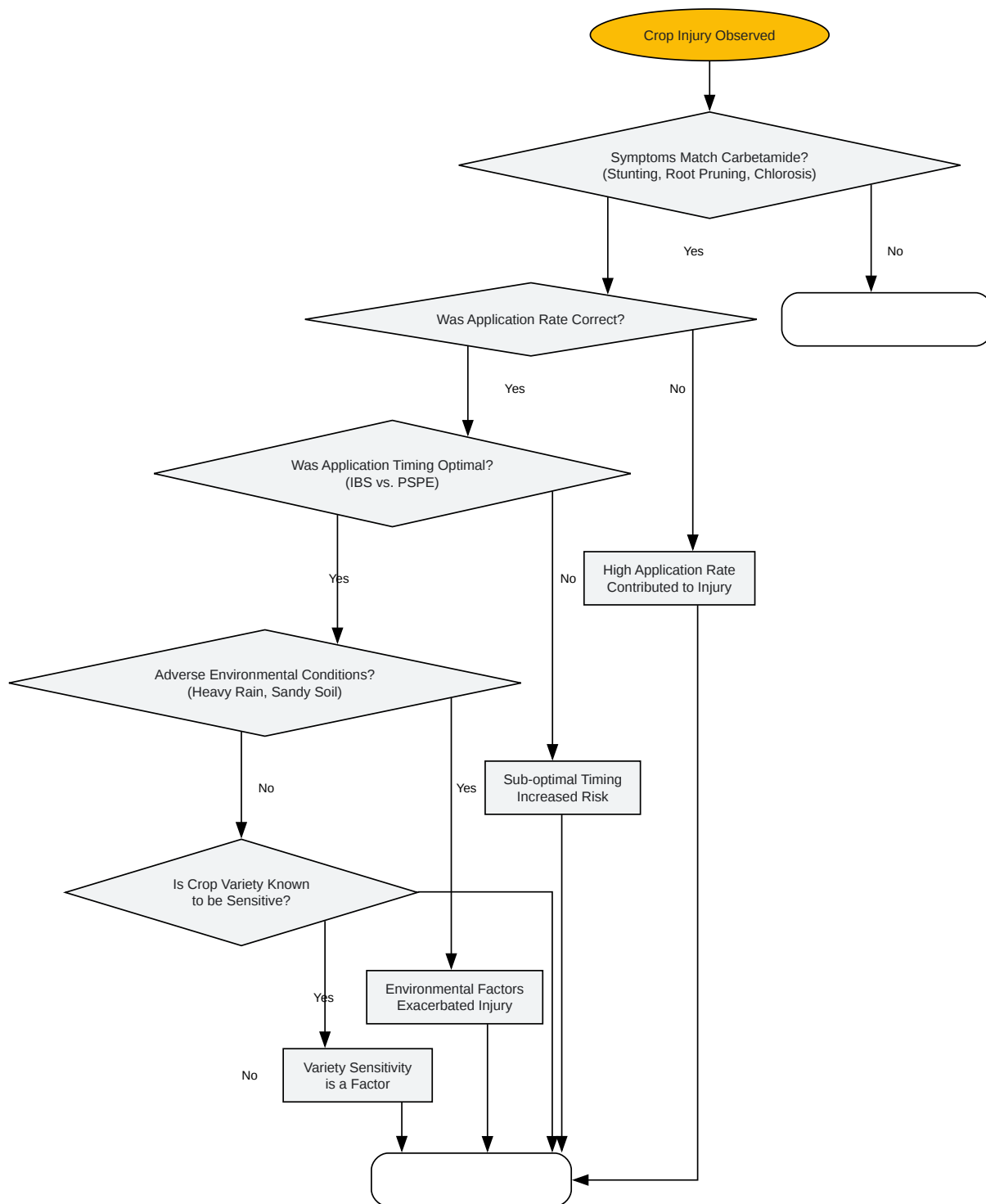
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Caption: **Carbetamide**'s mode of action targeting microtubule dynamics.



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Caption: Experimental workflow for assessing **Carbetamide** phytotoxicity.



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Caption: Troubleshooting decision tree for **Carbetamide** phytotoxicity.

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References

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- 2. adama.com [adama.com]
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